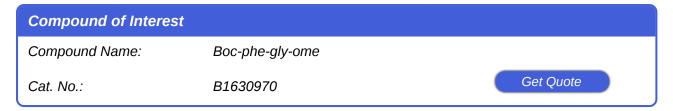




# Boc-phe-gly-ome safety data sheet and handling

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An In-depth Technical Guide on the Safe Handling of Boc-L-phenylalanyl-glycine Methyl Ester

This guide provides comprehensive safety data, handling protocols, and technical information for Boc-L-phenylalanyl-glycine methyl ester (**Boc-phe-gly-ome**), intended for researchers, scientists, and professionals in drug development.

### **Chemical Identification**

**Boc-phe-gly-ome**, with the CAS number 7625-57-2, is a protected dipeptide derivative.[1][2][3] It is formally known by its IUPAC name: methyl 2-[[(2S)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-3-phenylpropanoyl]amino]acetate.[1][4] The "Boc" group (tert-butoxycarbonyl) serves as a protective shield for the amino functionality of phenylalanine, which is crucial for controlled reactions in peptide synthesis.



Identifier	Value
CAS Number	7625-57-2
Molecular Formula	C17H24N2O5
Molecular Weight	336.4 g/mol
IUPAC Name	methyl 2-[[(2S)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-3-phenylpropanoyl]amino]acetate
Canonical SMILES	CC(C) (C)OC(=O)NC(CC1=CC=CC=C1)C(=O)NCC(= O)OC
InChi Key	KRYDBLGWCUNDCJ-ZDUSSCGKSA-N

## **Hazard Identification and Safety**

While not classified as acutely toxic, **Boc-phe-gly-ome** is considered a hazardous chemical and requires careful handling to avoid irritation and other potential health effects.

Hazard Class	Classification	Precautionary Statement
Skin Irritation	Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.
Eye Irritation	Causes serious eye irritation	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Respiratory Irritation	May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spr ay. P271: Use only outdoors or in a well-ventilated area.



Signal Word: Warning

**Physical and Chemical Properties** 

Property	- Value
Physical State	Solid, Off-white powder
Melting Point	36 - 40 °C / 96.8 - 104 °F
Flash Point	113 °C / 235.4 °F
Solubility	No data available
Vapor Pressure	No information available
Vapor Density	Not applicable

# **Handling and Storage**

Proper handling and storage procedures are essential to maintain the integrity of the compound and ensure laboratory safety.

#### Handling:

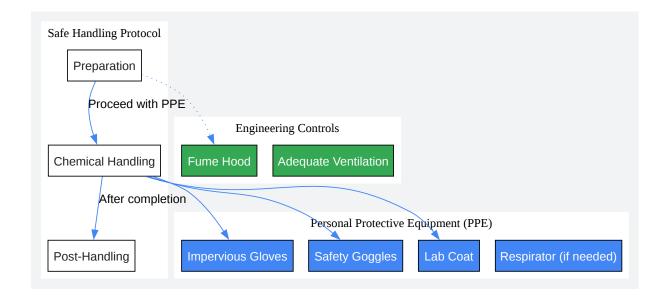
- Handle in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust or vapors.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid contact with skin and eyes.
- Prevent dust formation during handling.
- · Wash hands thoroughly after handling.

#### Storage:

• Store in a tightly closed container.



- Keep in a dry, cool, and well-ventilated place.
- Recommended storage temperature is -20°C.
- Store separately from incompatible materials such as oxidizing agents.



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Logical relationship for safe handling protocols.

## **Accidental Release and First Aid Measures**

#### Accidental Release:

- Ensure adequate ventilation and remove all sources of ignition.
- · Avoid dust formation.
- Use personal protective equipment during cleanup.



- Sweep up the spilled solid material and place it into a suitable, closed container for disposal.
- Prevent the chemical from entering drains or waterways.

#### First Aid:

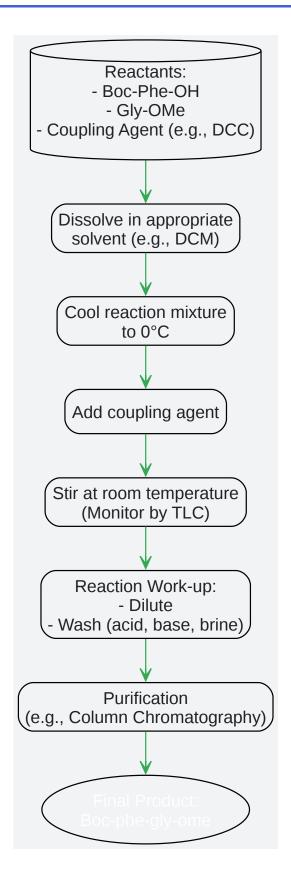
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Remove contaminated clothing immediately and wash the affected area with plenty of water. If irritation persists, consult a physician.
- Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention.
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek medical attention if symptoms occur.

## **Experimental Protocols: Role in Peptide Synthesis**

**Boc-phe-gly-ome** is primarily used as a building block in peptide synthesis. The Boc group protects the N-terminus of phenylalanine, allowing for the controlled formation of a peptide bond with another amino acid or peptide chain. The methyl ester protects the C-terminus of glycine.

A typical experimental workflow involves a coupling reaction, often facilitated by a coupling agent like dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC).





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General workflow for solution-phase peptide coupling.



This dipeptide is a key intermediate for synthesizing larger peptides and peptidomimetics, which are explored for various therapeutic applications, including anti-cancer and anti-inflammatory agents.



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Role of Boc-phe-gly-ome in drug development.

# **Stability and Reactivity**

- Chemical Stability: The product is stable under normal, recommended storage conditions.
- Hazardous Reactions: No hazardous reactions are expected under normal processing.
- Conditions to Avoid: Avoid dust formation, excess heat, and exposure to incompatible materials.
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Upon combustion, may produce carbon oxides (CO, CO2) and nitrogen oxides (NOx).

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